

Application Notes and Protocols for Measuring RIPK2-IN-3 Efficacy

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Compound of Interest

Compound Name: *RIPK2-IN-3*

Cat. No.: *B3390941*

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Introduction

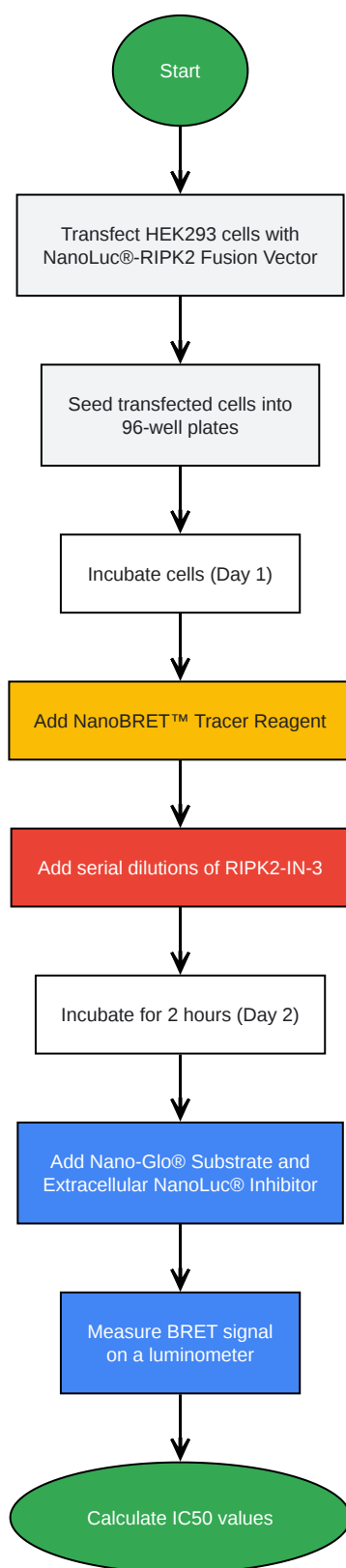
Receptor-Interacting Protein Kinase 2 (RIPK2) is a critical serine/threonine-tyrosine kinase that functions as a key downstream signaling molecule for the nucleotide-binding oligomerization domain-like receptors (NLRs), NOD1 and NOD2.[1][2] Upon activation by bacterial peptidoglycans, NOD1 and NOD2 recruit RIPK2, leading to the activation of downstream signaling cascades, primarily the nuclear factor-kappa B (NF-κB) and mitogen-activated protein kinase (MAPK) pathways.[3][4] This activation results in the production of pro-inflammatory cytokines and is essential for the innate immune response.[4][5] Dysregulation of the RIPK2 signaling pathway is implicated in a variety of inflammatory and autoimmune diseases, including Crohn's disease, making it an attractive therapeutic target.[2][5]

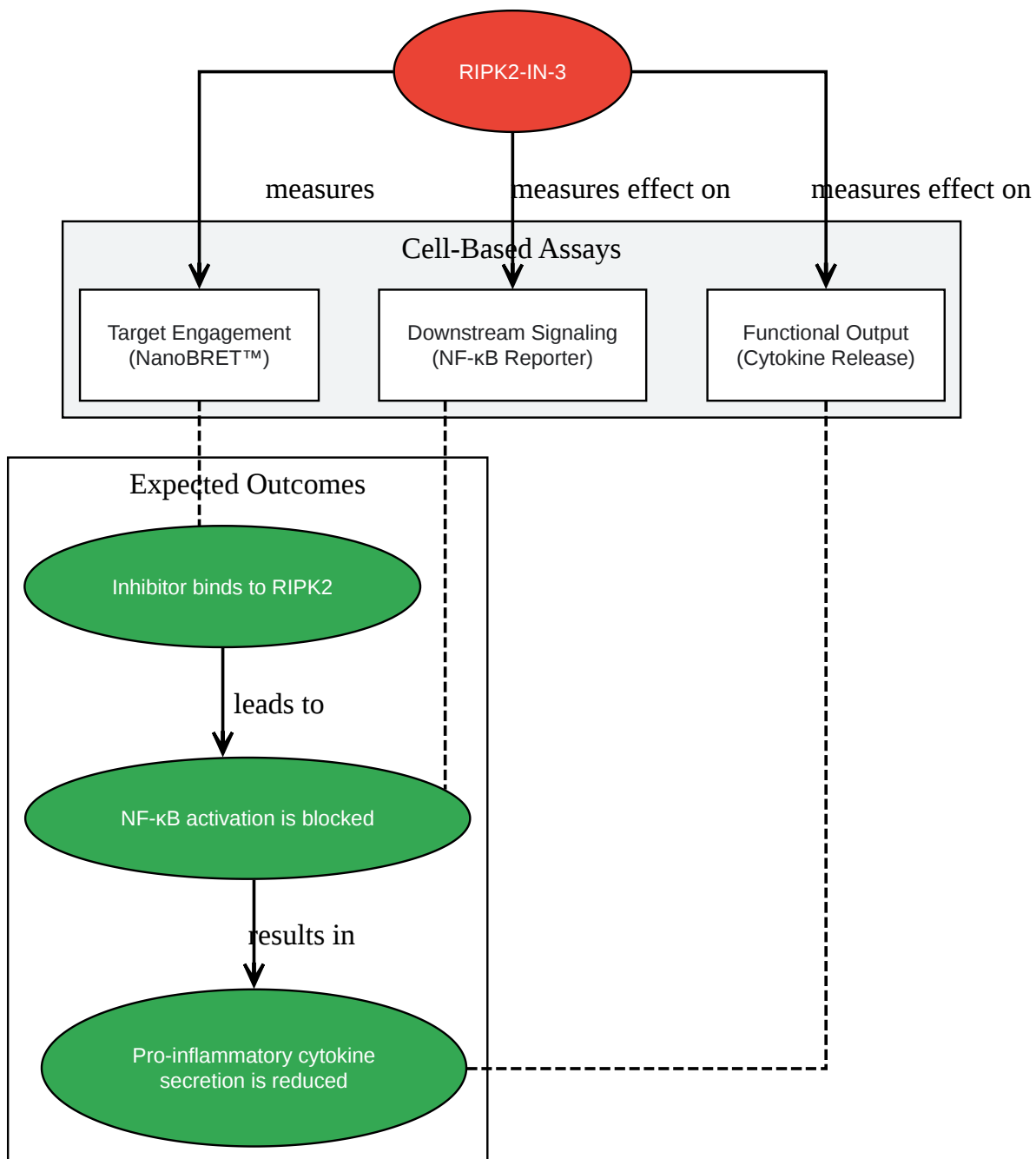
RIPK2-IN-3 is a small molecule inhibitor of RIPK2.[6] These application notes provide detailed protocols for cell-based assays to quantify the efficacy of **RIPK2-IN-3** in a laboratory setting. The described assays will enable researchers to assess the inhibitor's target engagement, its impact on downstream signaling, and its functional consequences on cellular responses.

RIPK2 Signaling Pathway

The following diagram illustrates the canonical NOD2-RIPK2 signaling pathway leading to the activation of NF-κB and the subsequent transcription of pro-inflammatory genes.







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